

Personal protective equipment for handling 1-[(1R,2R)-2-phenylcyclopropyl]ethanone

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Compound of Interest

Compound Name: 1-[(1R,2R)-2-phenylcyclopropyl]ethanone

Cat. No.: B077393

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Essential Safety and Handling Guide for 1-[(1R,2R)-2-phenylcyclopropyl]ethanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, handling, and disposal information for **1-[(1R,2R)-2-phenylcyclopropyl]ethanone**, ensuring laboratory personnel can manage this chemical with confidence and precision. The following procedures are based on best practices for handling similar chemical structures, aiming to deliver value beyond the product by prioritizing a culture of safety.

Chemical and Physical Properties

While specific experimental data for **1-[(1R,2R)-2-phenylcyclopropyl]ethanone** is limited, the following table summarizes computed properties for a closely related stereoisomer and experimental data for an analogous compound, Cyclopropyl phenyl ketone, to provide an informed perspective on its characteristics.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₄ O ₂	PubChem[1][2]
Molecular Weight	202.25 g/mol	PubChem[1][2]
Flash Point (Cyclopropyl phenyl ketone)	90 °C / 194 °F	Fisher Scientific[3]
Appearance (Inferred)	Likely a liquid or low-melting solid	General chemical knowledge
XLogP3-AA (Computed)	1.1	PubChem[1]
Hydrogen Bond Donor Count (Computed)	0	PubChem[1][2]
Hydrogen Bond Acceptor Count (Computed)	2	PubChem[1][2]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this compound. The following PPE is recommended as a minimum standard:

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Chemical Safety Goggles or Face Shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [3]
Skin Protection	Chemical-resistant Gloves	Nitrile gloves may not be suitable for ketones. Consider butyl rubber or fluoroelastomer gloves. Always inspect gloves for integrity before use.
Lab Coat or Chemical-resistant Apron	To protect against splashes and spills.	
Respiratory Protection	Use in a well-ventilated area or with a fume hood.	If ventilation is inadequate or there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for the safe handling of **1-[(1R,2R)-2-phenylcyclopropyl]ethanone** from receipt to disposal.

Receiving and Inspection

- Upon receipt, inspect the container for any signs of damage or leakage.
- Verify that the label matches the product ordered.
- Log the chemical into your laboratory's inventory system.

Storage

- Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[\[3\]](#)[\[4\]](#)

- Keep the container tightly closed when not in use.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.[3]

Handling and Use

- All handling of this compound should be performed in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

Spill Management

- In the event of a spill, evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.[3]
- Wear appropriate PPE as outlined above.
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
- Collect the absorbed material into a suitable, labeled container for disposal.[3]
- Clean the spill area thoroughly with a suitable solvent.

First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[3]

- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops. [\[3\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately. [\[5\]](#)

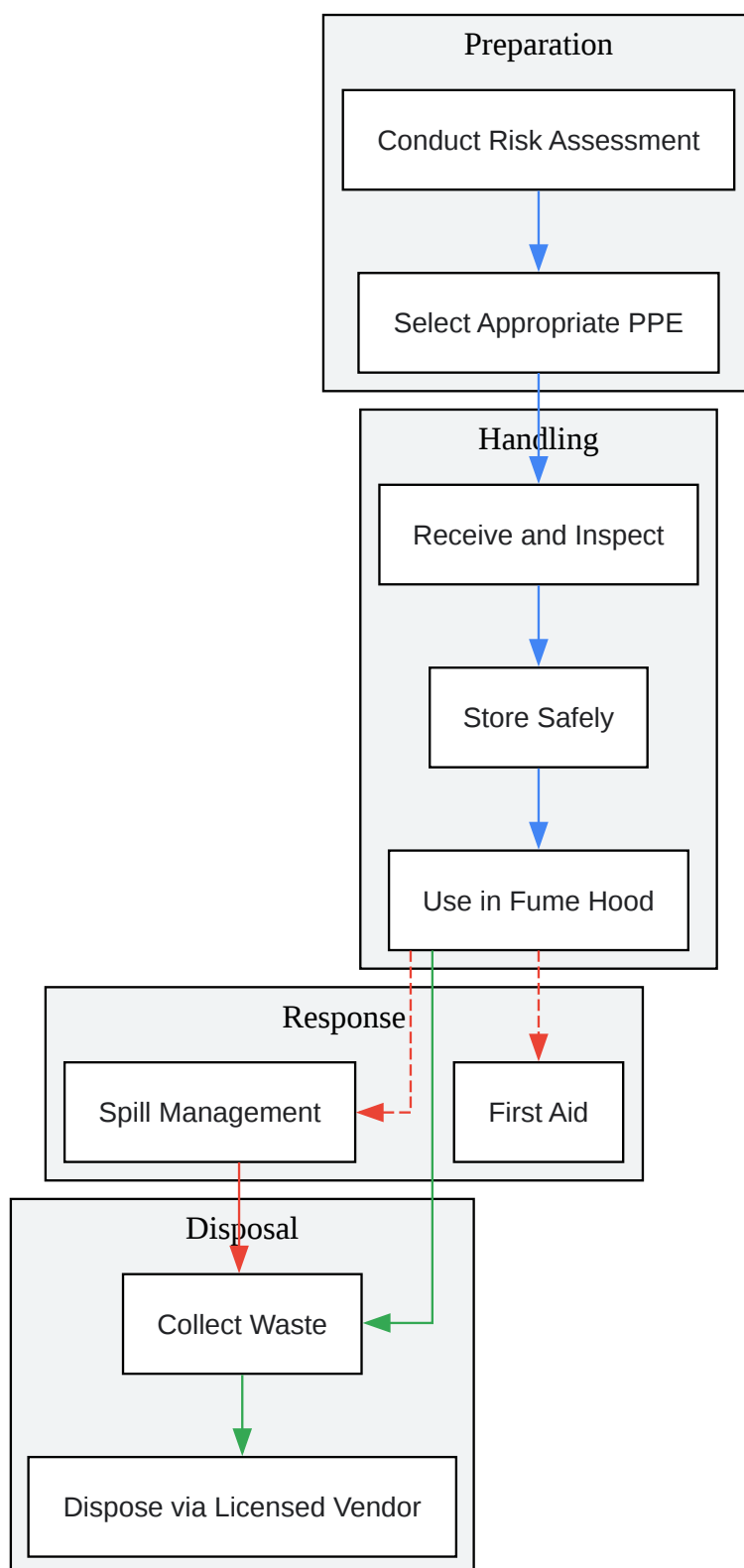
Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Collection:
 - Collect waste **1-[(1R,2R)-2-phenylcyclopropyl]ethanone** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Waste Disposal:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.
 - The preferred method of disposal for similar ketone compounds is often incineration in a chemical incinerator equipped with an afterburner and scrubber.
 - Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The defaced container can then be disposed of as regular trash.

Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for the safe handling of **1-[(1R,2R)-2-phenylcyclopropyl]ethanone**.



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Caption: Workflow for the safe handling of **1-[(1R,2R)-2-phenylcyclopropyl]ethanone**.

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References

- 1. 1-[(1R,2R)-2-acetyl-3-phenylcyclopropyl]ethanone | C₁₃H₁₄O₂ | CID 12142855 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(1-Acetyl-2-phenylcyclopropyl)ethanone | C₁₃H₁₄O₂ | CID 51033006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. Page loading... [guidechem.com]
- 5. aksci.com [aksci.com]
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